

Solubility & Physicochemical Properties of Kurarinol

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Compound Focus: Kurarinol

CAS No.: 855746-98-4

Cat. No.: S1892490

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Property	Description
CAS Number	855746-98-4 [1] [2] [3]
Molecular Formula	C ₂₆ H ₃₂ O ₇ [1] [2] [3]
Molecular Weight	456.53 g/mol [1] [3]
Physical Form	Powder [1] [2] [3]
Solubility (Solvents)	Soluble in Chloroform , Dichloromethane , Ethyl Acetate , DMSO , and Acetone [1] [2] [3]
Typical Purity	≥98% [1] [3] [4]
Storage Recommendation	Desiccate at -20°C [5]

Experimental Protocols & Handling

For reliable experimental results, proper preparation and storage of **kurarinol** solutions are essential.

Stock Solution Preparation

- **Solvent Choice:** DMSO is a frequently used solvent for preparing high-concentration stock solutions [5] [4].
- **Solubility Aid:** To achieve higher solubility, gently warm the tube at **37°C** and use a brief sonication in an ultrasonic bath [5].
- **Concentration Guidance:** The table below provides a dilution guide for preparing stock solutions of various concentrations [5] [4]:

Mass	1 mM	5 mM	10 mM	50 mM
1 mg	2.19 mL	0.44 mL	0.22 mL	0.044 mL
5 mg	10.95 mL	2.19 mL	1.10 mL	0.22 mL
10 mg	21.91 mL	4.38 mL	2.19 mL	0.44 mL

Storage & Handling

- **Stock Solution Stability:** For best stability, prepare stock solutions fresh and use them on the same day. If necessary, stock solutions can be aliquoted, sealed, and stored at **-20°C** for several months [5] [4].
- **Pre-use Handling:** Before opening a vial that has been stored in the freezer, allow it to equilibrate to room temperature for at least one hour to prevent condensation and ensure stability [5].
- **Product Recovery:** The powder may adhere to the vial's cap or neck during shipping. Gently shake the vial to ensure the compound falls to the bottom before use to avoid loss or contamination [5] [4].

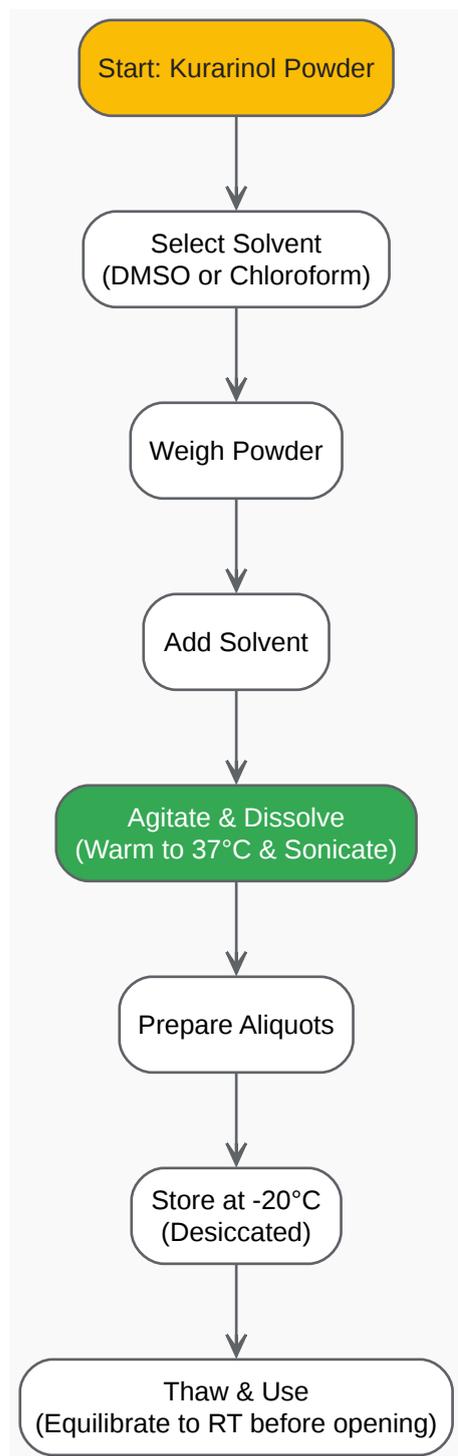
Biological Context & Source

Understanding the biological background of **kurarinol** is helpful for experimental design.

- **Natural Source:** **Kurarinol** is a flavanone isolated from the roots of the plant *Sophora flavescens* [1] [5] [4].
- **Reported Biological Targets:** Research publications and supplier data indicate that **kurarinol** has been studied for its activity against several targets, including **Tyrosinase**, **STAT** (Signal Transducer

and Activator of Transcription proteins, relevant in cancer signaling), and **HBV** (Hepatitis B Virus) [1] [5] [4].

The experimental workflow for preparing and using **kurarinol** in research can be summarized as follows:



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Key Considerations for Researchers

- **Solution Stability:** While frozen stock solutions can be stable for months, **prepare working solutions freshly** on the day of use whenever possible to ensure maximum activity and accuracy [5].
- **Solvent Compatibility:** When using DMSO stock solutions in cellular assays, ensure the final DMSO concentration in the culture medium is at a non-cytotoxic level (typically $\leq 0.1\%$).
- **Data Reproducibility:** Always note the solvent, stock concentration, and storage duration in your experimental records, as these factors can influence biological activity and results.

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References

1. | 855746-98-4 Kurarinol [chemicalbook.com]
2. Kurarinol CAS#: 855746-98-4 [m.chemicalbook.com]
3. Kurarinol | 855746-98-4 [amp.chemicalbook.com]
4. | CAS:855746-98-4 | Manufacturer ChemFaces Kurarinol [chemfaces.com]
5. | CAS:855746-98-4 | Flavonoids | Manufacturer BioCrick Kurarinol [biocrick.com]

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